

Phytantriol monoolein ROS generation comparative assessment

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Compound Focus: Phytantriol

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Comparative Cytotoxicity and ROS Generation

A comprehensive 2021 study compared GMO- and PHT-based Lipid Liquid Crystalline Nanoparticles (LLCNPs). The key findings relevant to your query are summarized in the table below [1] [2].

Feature	GMO-based LLCNPs	PHT-based LLCNPs
General Cytotoxicity	Lower cytotoxicity	Higher cytotoxicity on both HeLa and human fibroblast cells
ROS Generation Impact	Lower and mostly insignificant contribution to cellular redox balance	Higher detected ROS activity level
Effect on Cytoskeleton	Less deleterious impact	Causes distinct cytoskeleton (F-actin) disintegration
Overall Suitability	More viable candidate for drug delivery systems	More deleterious impact on cells

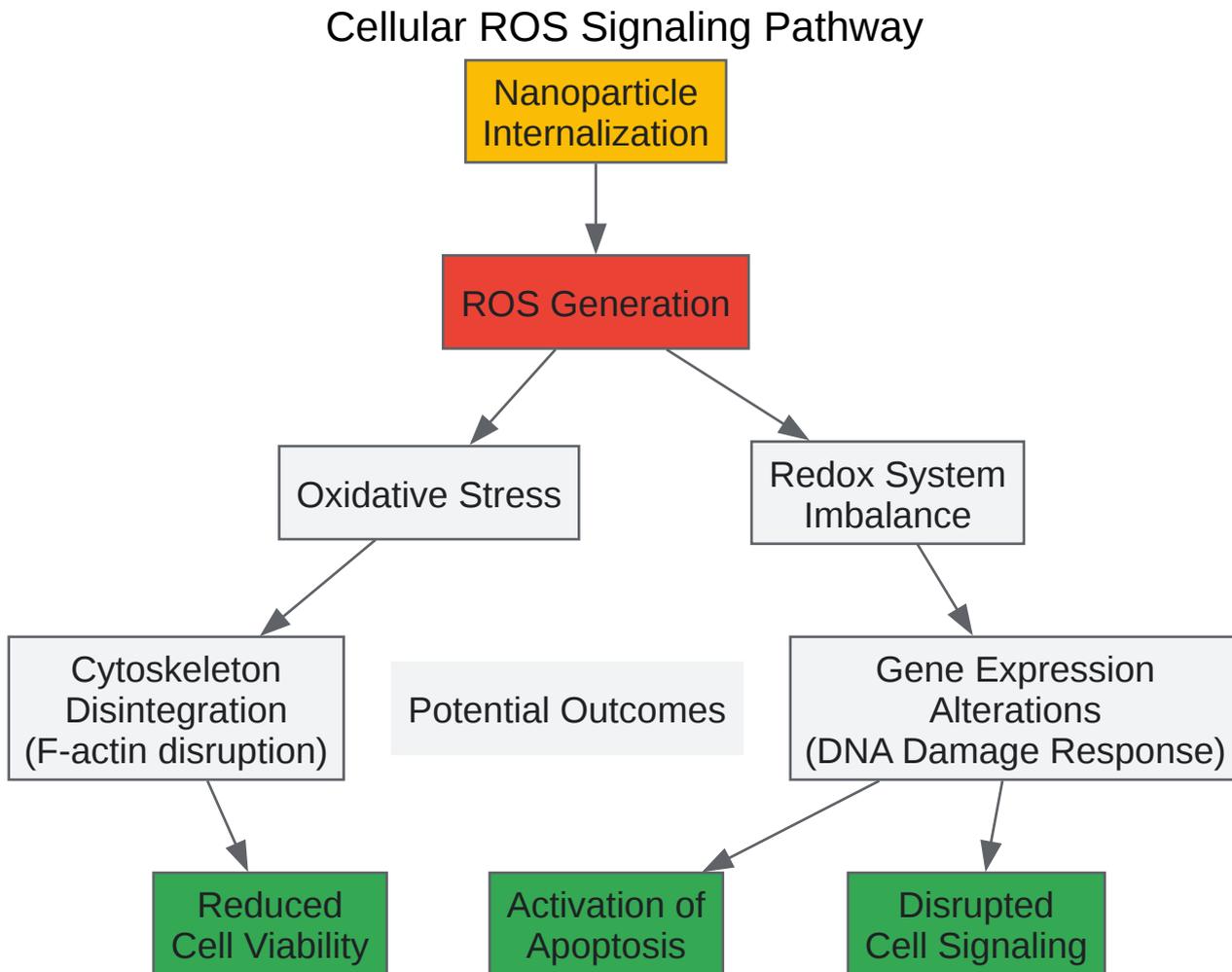
Experimental Protocol Overview

The experimental data in the summary table above was generated using the following key methodologies [1] [2]:

- **Nanoparticle Formulation:** LLCNPs were prepared from GMO and PHT using a **top-down approach** with Pluronic F-127 as a stabilizer. Formulations with two different lipid contents (2 and 20 w/w%) were created and characterized for size, polydispersity index (PDI), and zeta potential.
- **Cell Culture:** The studies were performed on **cervical cancer cells (HeLa)** and **human fibroblast cells (MSU 1.1)**, including both 2D monolayers and 3D spheroids.
- **ROS Detection:** Intracellular ROS generation upon treatment with the LLCNPs was measured, though the specific assay used is not detailed in the provided excerpts.
- **Cytoskeleton Integrity:** The integrity of the **F-actin filaments** was evaluated after the administration of LLCNPs.
- **Gene Expression Analysis:** The expression of four genes involved in DNA damage and key metabolic processes was analyzed.

Cellular Response to Nanoparticle-Induced ROS

The diagram below illustrates the general cellular signaling pathways and consequences triggered by nanoparticle-induced Reactive Oxygen Species (ROS), based on the mechanisms described in the studies [1].



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This model shows how the internalization of nanoparticles can initiate a cascade of events. The higher levels of ROS generated by PHT-based nanoparticles, as per the experimental data, would more strongly drive these detrimental pathways, explaining their observed higher cytotoxicity [1].

Interpretation and Considerations

- **Key Conclusion:** The study concludes that **GMO-based LLCNPs are potentially more viable candidates for drug delivery systems** than those based on PHT, as their impact on cells is less deleterious [1] [2].
- **Mechanistic Insight:** The higher cytotoxicity of PHT-based nanoparticles is consistent with the evaluation of ROS activity level and cytoskeleton integrity, suggesting a link between these phenomena [1].

- **Research Context:** Understanding nanoparticle-induced ROS is crucial because changes in the cellular redox system can alter signaling pathways, damage the genome, organelles, and constitutional structures like the cytoskeleton, potentially leading to cell death [1].

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References

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2. and phytantriol-based lipid liquid crystalline nanoparticles [jnanobiotechnology.biomedcentral.com]

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